

An In-depth Technical Guide to the Molecular Properties of Capsorubin

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Compound of Interest

Compound Name: Capsorubin

Cat. No.: B7823147

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This guide provides a focused overview of the fundamental molecular characteristics of **Capsorubin**, a xanthophyll carotenoid of significant interest in various scientific fields, including food science, pharmacology, and antioxidant research.

Quantitative Molecular Data

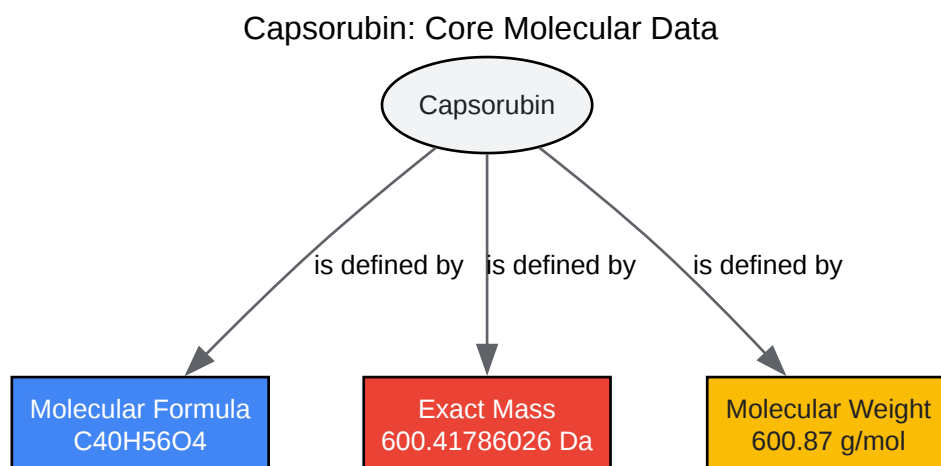
Capsorubin is a natural red pigment predominantly found in paprika and red bell peppers (*Capsicum annuum*).^{[1][2]} Its distinct chemical structure contributes to its vibrant color and biological activities. The key quantitative molecular identifiers for **Capsorubin** are summarized below.

Property	Value	Source
Molecular Formula	C40H56O4	[3] [4] [5] [6] [7] [8]
Exact Mass	600.41786026 Da	[8]
Molecular Weight	600.87 g/mol	[3] [6] [7]

Chemical Structure and Identification

Capsorubin's molecular structure is characterized by a long conjugated polyene chain with two cyclopentane rings at its ends, each containing a hydroxyl and a ketone group. This structure is

responsible for its potent antioxidant properties.



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Caption: Core molecular identifiers for **Capsorubin**.

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